

NSC-658497 solubility in DMSO and culture media

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Compound of Interest

Compound Name: NSC-658497

Cat. No.: B15610092

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Technical Support Center: NSC-658497

Welcome to the technical support center for **NSC-658497**. This resource is designed for researchers, scientists, and drug development professionals, providing detailed guidance on the solubility, handling, and use of **NSC-658497** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **NSC-658497** and what is its mechanism of action?

A1: **NSC-658497** is a small molecule inhibitor that targets the Son of Sevenless 1 (SOS1) protein.^{[1][2]} It functions by competitively disrupting the interaction between SOS1 and Ras, thereby inhibiting the SOS1-mediated guanine nucleotide exchange factor (GEF) activity.^{[1][2]} This blockage prevents the activation of Ras, which in turn suppresses downstream signaling pathways, such as the ERK and AKT pathways, that are involved in cell proliferation.^[1]

Q2: What is the solubility of **NSC-658497** in DMSO?

A2: **NSC-658497** is soluble in DMSO.^[3] While a specific maximum solubility is not always provided, stock solutions can be prepared at concentrations of up to 50 mM. For practical purposes, preparing a stock solution in the range of 10-50 mM in DMSO is a common practice.

Q3: How should I store **NSC-658497** stock solutions?

A3: Stock solutions of **NSC-658497** in DMSO should be stored at -20°C for long-term use (months to years).[3] For short-term storage (days to weeks), 0-4°C is acceptable.[3] It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[4]

Q4: Can I dissolve **NSC-658497** directly in culture media?

A4: Due to its hydrophobic nature, **NSC-658497** has low solubility in aqueous solutions like cell culture media. Direct dissolution in media is not recommended as it will likely result in poor solubility and precipitation. The standard procedure is to first dissolve the compound in DMSO to create a concentrated stock solution, which is then diluted to the final working concentration in the culture medium.

Troubleshooting Guides

Issue 1: Precipitate Formation Upon Dilution in Culture Media

Problem: I see a precipitate, cloudiness, or crystals in my culture medium immediately after adding the **NSC-658497** DMSO stock solution.

Cause: This is a common issue with hydrophobic compounds and is often referred to as "crashing out." It occurs when the compound's concentration exceeds its solubility limit in the aqueous environment of the culture medium upon rapid dilution of the DMSO stock.

Solutions:

Recommended Solution	Detailed Explanation
Pre-warm the Culture Medium	Always use culture medium that has been pre-warmed to 37°C. Adding the compound to cold media can decrease its solubility.[5]
Perform a Step-wise Dilution	Instead of adding the concentrated DMSO stock directly to the full volume of media, first create an intermediate dilution in a smaller volume of pre-warmed media. Then, add this intermediate dilution to the final volume. This gradual change in the solvent environment can help maintain solubility.
Slow, Drop-wise Addition with Agitation	Add the DMSO stock solution drop-by-drop to the pre-warmed medium while gently swirling or vortexing the medium. This facilitates rapid and even dispersion, preventing localized high concentrations that can lead to precipitation.[6]
Lower the Final DMSO Concentration	Prepare a more concentrated DMSO stock so that a smaller volume is needed to achieve the final desired concentration in your experiment. The final DMSO concentration in the culture medium should ideally be kept at or below 0.1% to minimize solvent-induced precipitation and potential cytotoxicity.[4][6]
Check the Final NSC-658497 Concentration	Ensure that the final working concentration of NSC-658497 does not exceed its solubility limit in the culture medium. If precipitation persists, consider lowering the final concentration.

Issue 2: Delayed Precipitation in Culture

Problem: The culture medium with **NSC-658497** looked clear initially, but after a few hours or days in the incubator, I observe a precipitate.

Cause: Delayed precipitation can be caused by several factors, including compound instability, interactions with media components over time, or an increase in compound concentration due to media evaporation.

Solutions:

Recommended Solution	Detailed Explanation
Regular Media Changes	For long-term experiments, change the media with freshly prepared NSC-658497-containing media every 24-48 hours. This will replenish the compound and remove any potential degradation products or precipitates.
Ensure Proper Humidification	Media evaporation in the incubator can increase the concentration of all components, including NSC-658497, potentially exceeding its solubility. Ensure your incubator has adequate humidity. [5]
Consider Media Formulation	In some cases, the compound may interact with specific components of the culture medium. If the problem persists and is critical to your experiment, consider trying a different basal media formulation.

Data Presentation

Table 1: Solubility and Stock Solution Preparation of **NSC-658497** in DMSO

Solvent	Reported Solubility	Recommended Stock Concentration Range	Storage Conditions
DMSO	Soluble [3]	10 mM - 50 mM	-20°C (long-term), 0-4°C (short-term) [3]

Table 2: Example Dilution Calculation for Cell Culture Experiments

Desired Final Concentration	Stock Solution Concentration	Volume of Stock to Add to 10 mL of Media	Final DMSO Concentration
10 μ M	10 mM	10 μ L	0.1%
20 μ M	20 mM	10 μ L	0.1%
50 μ M	50 mM	10 μ L	0.1%

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of NSC-658497 in DMSO

Materials:

- **NSC-658497** (Molecular Weight: 438.42 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes

Procedure:

- Weigh out 4.38 mg of **NSC-658497** powder.
- Add 1 mL of anhydrous DMSO to the powder.
- Vortex thoroughly until the compound is completely dissolved.
- Aliquot into smaller volumes (e.g., 20 μ L) in sterile microcentrifuge tubes.
- Store the aliquots at -20°C.

Protocol 2: Treating Cultured Cells with NSC-658497

Materials:

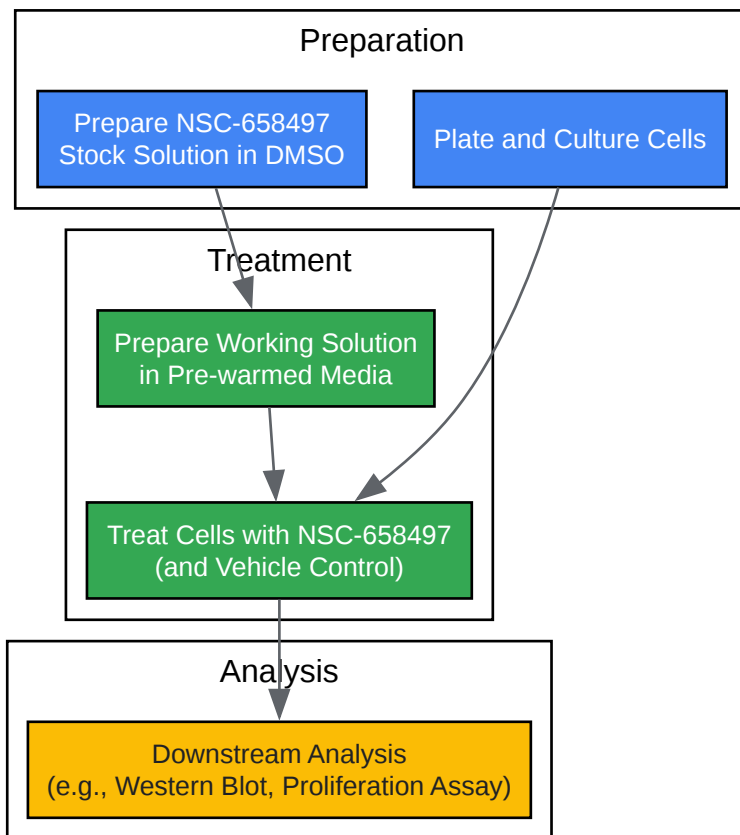
- Cultured cells in logarithmic growth phase
- Complete culture medium, pre-warmed to 37°C
- **NSC-658497** DMSO stock solution (e.g., 10 mM)
- Vehicle control (DMSO)

Procedure:

- Plate cells at the desired density and allow them to adhere overnight.
- On the day of treatment, thaw an aliquot of the **NSC-658497** stock solution and the DMSO vehicle control.
- Prepare the final working solutions of **NSC-658497** in pre-warmed complete culture medium. For a 10 µM final concentration, add 1 µL of the 10 mM stock solution to 1 mL of medium. Prepare a vehicle control by adding 1 µL of DMSO to 1 mL of medium.
- Remove the existing medium from the cells and replace it with the medium containing the desired concentrations of **NSC-658497** or the vehicle control.
- Incubate the cells for the desired treatment duration (e.g., 2 hours for signaling studies, or 24-72 hours for proliferation assays).^[1]
- Proceed with downstream analysis (e.g., Western blotting for p-ERK/p-AKT or cell viability assays).

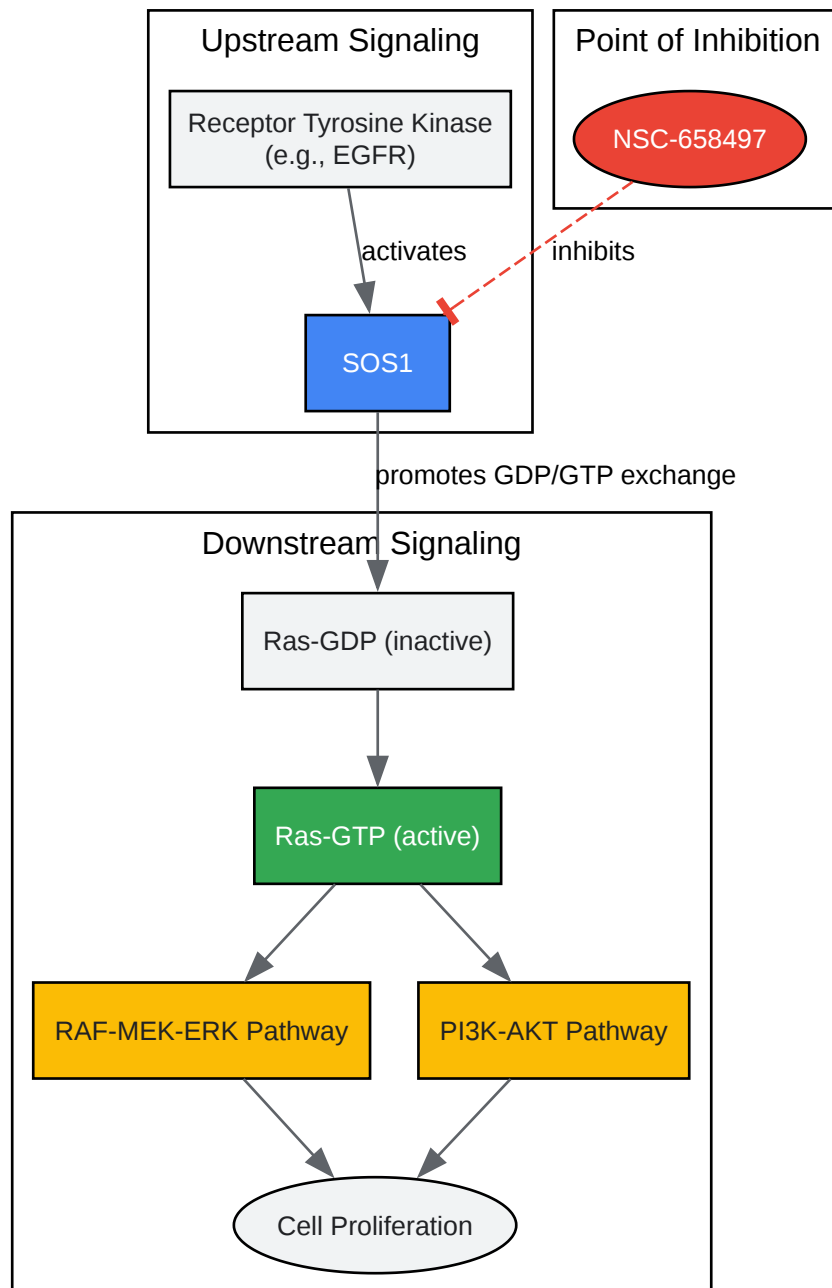
Visualizations

Experimental Workflow for NSC-658497 Treatment

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Caption: Workflow for cell-based experiments using **NSC-658497**.

NSC-658497 Mechanism of Action



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Caption: Inhibition of the SOS1-Ras signaling pathway by **NSC-658497**.

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